

Physical properties of 4-Methoxy-beta-nitrostyrene (melting point, solubility)

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Compound of Interest

Compound Name: 4-Methoxy-beta-nitrostyrene

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A Technical Guide to the Physical Properties of 4-Methoxy- β -nitrostyrene

This technical guide provides a comprehensive overview of the key physical properties of 4-Methoxy- β -nitrostyrene, with a specific focus on its melting point and solubility. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require a detailed understanding of this compound's physical characteristics for experimental design, formulation, and quality control.

Core Physical Properties

4-Methoxy- β -nitrostyrene presents as a yellow crystalline solid.^[1] Its physical state is a critical determinant of its handling, processing, and formulation characteristics.

Melting Point

The melting point of a crystalline solid is a fundamental physical property that provides an indication of its purity. For 4-Methoxy- β -nitrostyrene, the melting point is consistently reported within a narrow range, suggesting a well-defined crystalline structure.

Physical Property	Value	Source
Melting Point	86-88 °C	[1] [2]
88 °C	[3]	

The narrow melting point range of 86-88 °C is indicative of a high degree of purity for the compound.[\[1\]](#)[\[2\]](#)

Solubility Profile

The solubility of 4-Methoxy-β-nitrostyrene is a critical parameter for its application in solution-based reactions, purification, and the development of pharmaceutical formulations. The following table summarizes the available quantitative and qualitative solubility data.

Solvent	Solubility	Observations	Source
Chloroform	25 mg/mL	Clear, yellow solution	[2]
Ethanol	Soluble	Forms yellow needle-like crystals upon recrystallization	[1]
Benzene	Soluble	Forms yellow flake-like crystals upon recrystallization	[1]
Dichloromethane	Soluble	Used as an extraction solvent during synthesis	[1]
Petroleum Ether / Ethyl Acetate	Partially Soluble	Used as an eluent for column chromatography	[1]

The solubility data indicates that 4-Methoxy-β-nitrostyrene is soluble in chlorinated solvents like chloroform and dichloromethane, as well as in aromatic and polar protic solvents like benzene and ethanol. Its partial solubility in a nonpolar/polar mixture like petroleum ether/ethyl acetate is leveraged for its chromatographic purification.

Experimental Protocols

The following sections detail the standard methodologies for the determination of the melting point and solubility of crystalline organic compounds like 4-Methoxy- β -nitrostyrene.

Melting Point Determination by Capillary Method

This protocol describes the standard capillary method for determining the melting point range of a solid organic compound.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Glass capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** Ensure the 4-Methoxy- β -nitrostyrene sample is completely dry and in the form of a fine powder. If necessary, grind the crystals using a mortar and pestle.
- **Capillary Loading:** Tap the open end of a capillary tube into the powdered sample to pack a small amount of the compound into the tube. The packed sample should be approximately 2-3 mm in height.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.
- **Rapid Determination (Optional):** If the approximate melting point is unknown, perform a rapid heating run to estimate the melting range.
- **Accurate Determination:** For a precise measurement, set the heating rate to 1-2 °C per minute, starting from a temperature approximately 10-15 °C below the expected melting point.

- Observation: Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the last crystal melts (completion of melting). This range is the melting point of the sample.
- Replicate Analysis: For accuracy, it is recommended to perform the measurement in triplicate.

Quantitative Solubility Determination

This protocol outlines a general method for determining the solubility of a compound in a specific solvent at a given temperature.

Apparatus:

- Analytical balance
- Vials or test tubes with closures
- Volumetric flasks and pipettes
- Temperature-controlled shaker or water bath
- Filtration apparatus (e.g., syringe filters)
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer or HPLC)

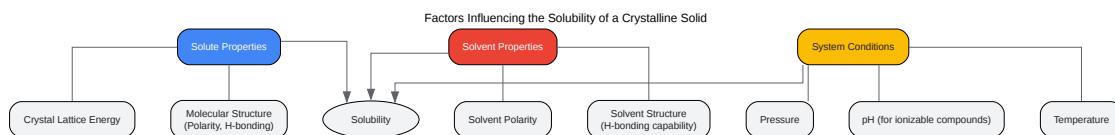
Procedure:

- Preparation of Saturated Solution: Add an excess amount of 4-Methoxy- β -nitrostyrene to a known volume of the desired solvent in a vial. The amount should be sufficient to ensure that undissolved solid remains.
- Equilibration: Seal the vial and place it in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the mixture to stand at the constant temperature for a period to allow the excess solid to settle.

- Sample Collection and Filtration: Carefully withdraw an aliquot of the supernatant using a pipette and immediately filter it through a syringe filter (of a material compatible with the solvent) to remove any undissolved solid.
- Dilution and Quantification: Accurately dilute the filtered solution with the same solvent to a concentration that falls within the linear range of the analytical instrument. Measure the concentration of 4-Methoxy- β -nitrostyrene in the diluted solution using a pre-calibrated analytical method (e.g., UV-Vis spectrophotometry at its λ_{max} or HPLC).
- Calculation: Calculate the original solubility using the measured concentration and the dilution factor. The solubility is typically expressed in mg/mL or mol/L.

Factors Influencing Solubility

The solubility of a crystalline compound like 4-Methoxy- β -nitrostyrene is governed by a complex interplay of factors related to the solute, the solvent, and the experimental conditions. The following diagram illustrates these key relationships.



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Caption: Key determinants of crystalline solid solubility.

This guide provides foundational data and methodologies for working with 4-Methoxy- β -nitrostyrene. For any specific application, it is recommended that these properties be

determined empirically under the exact experimental conditions to be employed.

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